

Essential Safety and Logistical Information for Handling ML089

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Compound of Interest

Compound Name: ML089
Cat. No.: B15615314

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For researchers, scientists, and drug development professionals working with **ML089**, a potent and selective phosphomannose isomerase (PMI) inhibitor, adherence to strict safety protocols is paramount. This document provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling of this compound.

Personal Protective Equipment (PPE) and Engineering Controls

When handling **ML089**, it is crucial to use appropriate personal protective equipment and work in a well-ventilated area. The following table summarizes the recommended PPE and engineering controls.

Control Type	Recommendation
Engineering Controls	Ensure adequate ventilation. A laboratory fume hood is recommended.
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) should be worn. Wear a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	If working with the compound as a powder or if aerosolization is possible, a NIOSH-approved respirator is recommended.

Safe Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of dust or aerosols.
- Wash hands thoroughly after handling.
- Use only in a well-ventilated area, preferably in a chemical fume hood.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated place.
- Refer to the product's Certificate of Analysis for specific storage temperatures and stability information.

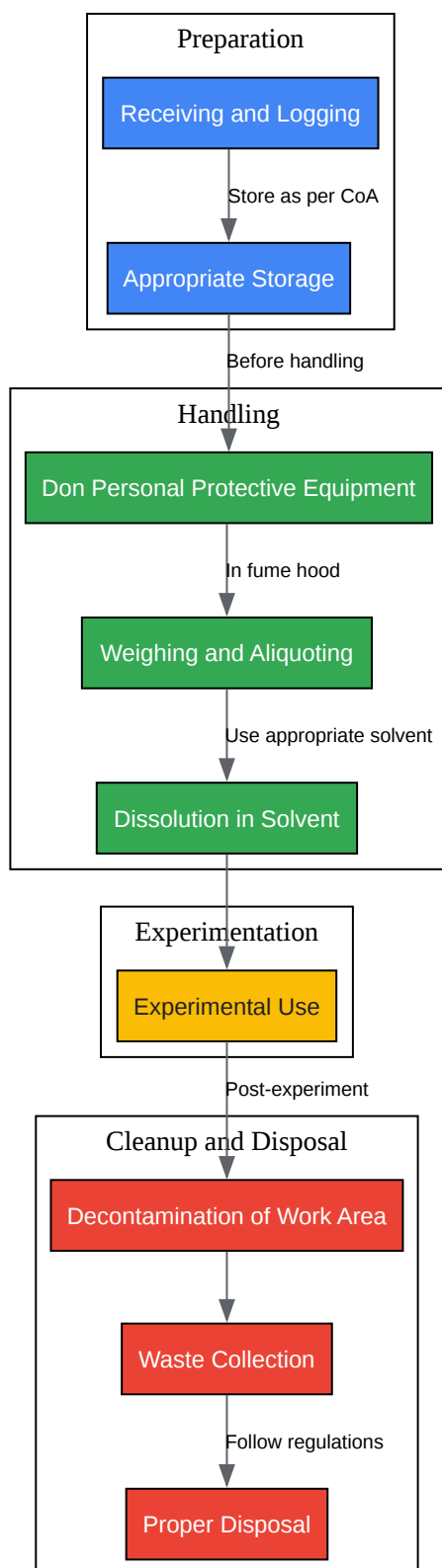
Accidental Release and Disposal Measures

Accidental Release: In the event of a spill, wear appropriate PPE and contain the spill. Absorb the material with an inert absorbent (e.g., sand, vermiculite) and place it in a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Disposal: Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.

Experimental Workflow for Handling **ML089**

The following diagram illustrates the standard workflow for handling **ML089** in a laboratory setting, from receiving the compound to its final disposal.



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Figure 1. Procedural workflow for the safe handling of **ML089**.

- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling ML089]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15615314/docs#essential-safety-and-logistical-information-for-handling-ml089>]

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